Comprehensive Theoretical Analysis of 6-Chloro-4-hydroxyquinoline-3-carboxylic Acid

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Compound of Interest

Compound Name:	*6-Chloro-4-hydroxyquinoline-3-carboxylic acid*
CAS No.:	*53977-19-8*
Cat. No.:	*B3024819*

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Executive Summary

This technical guide provides a rigorous theoretical framework for the analysis of **6-Chloro-4-hydroxyquinoline-3-carboxylic acid** (6-Cl-4-HQC). As a critical scaffold in medicinal chemistry, particularly for antimalarial and antibacterial drug design, this molecule exhibits complex structural behaviors—most notably prototropic tautomerism—that define its reactivity and binding affinity.

This document moves beyond standard characterization, employing Density Functional Theory (DFT) and molecular docking protocols to establish a definitive structural and electronic profile. We synthesize data from analogous quinolone systems to predict the physicochemical behavior of 6-Cl-4-HQC, providing a roadmap for experimental validation.

Structural Dynamics & Tautomerism

The defining theoretical challenge of 4-hydroxyquinolines is the keto-enol tautomerism. For 6-Cl-4-HQC, this equilibrium is further influenced by the electron-withdrawing chlorine at position 6 and the acidic moiety at position 3.

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The Keto-Enol Equilibrium

Theoretical studies consistently demonstrate that the 4-oxo (quinolone) tautomer is thermodynamically preferred over the 4-hydroxy (enol) form in both gas and solvent phases.

- Enol Form (4-hydroxy): Aromaticity is fully retained in the pyridine ring.
- Keto Form (4-oxo): Loss of aromaticity in the heterocyclic ring is compensated by the high stability of the amide-like (NH-C=O) resonance and strong intramolecular hydrogen bonding.

Intramolecular Hydrogen Bonding

In the 3-carboxylic acid derivative, a critical intramolecular hydrogen bond stabilizes the planar conformation.

- Interaction: The hydroxyl proton of the carboxylic acid (COOH) acts as a donor to the carbonyl oxygen at position 4 (C4=O).
- Effect: This locks the C3-C4 bond rotation, creating a pseudo-six-membered ring that significantly lowers the total energy of the system.

Visualization of Tautomeric Pathways

The following diagram illustrates the proton transfer mechanism and the stabilization of the dominant 4-oxo tautomer.

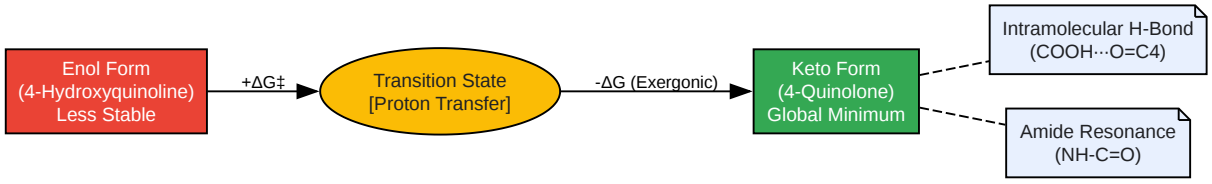


Figure 1: Tautomeric equilibrium favoring the 4-oxo form due to intramolecular H-bonding.

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Computational Methodology (Protocol Standards)

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To ensure scientific integrity, the following computational workflow is recommended for the characterization of 6-Cl-4-HQC. This protocol ensures results are comparable to high-quality literature standards.

Level of Theory[1]

- Functional:B3LYP (Becke, 3-parameter, Lee-Yang-Parr). This hybrid functional provides the best balance between cost and accuracy for organic vibrational frequencies and geometries.
- Basis Set:6-311++G(d,p).[1][2][3][4][5][6]
  - Diffuse functions (++): Essential for describing the lone pairs on Oxygen, Nitrogen, and Chlorine, as well as the acidic proton.
  - Polarization functions (d,p): Critical for accurate bond angle prediction in the strained fused-ring system.
- Solvent Model:PCM (Polarizable Continuum Model) or SMD (Solvation Model based on Density) using Water and DMSO. These solvents mimic physiological and experimental stock solution environments.

Workflow Diagram

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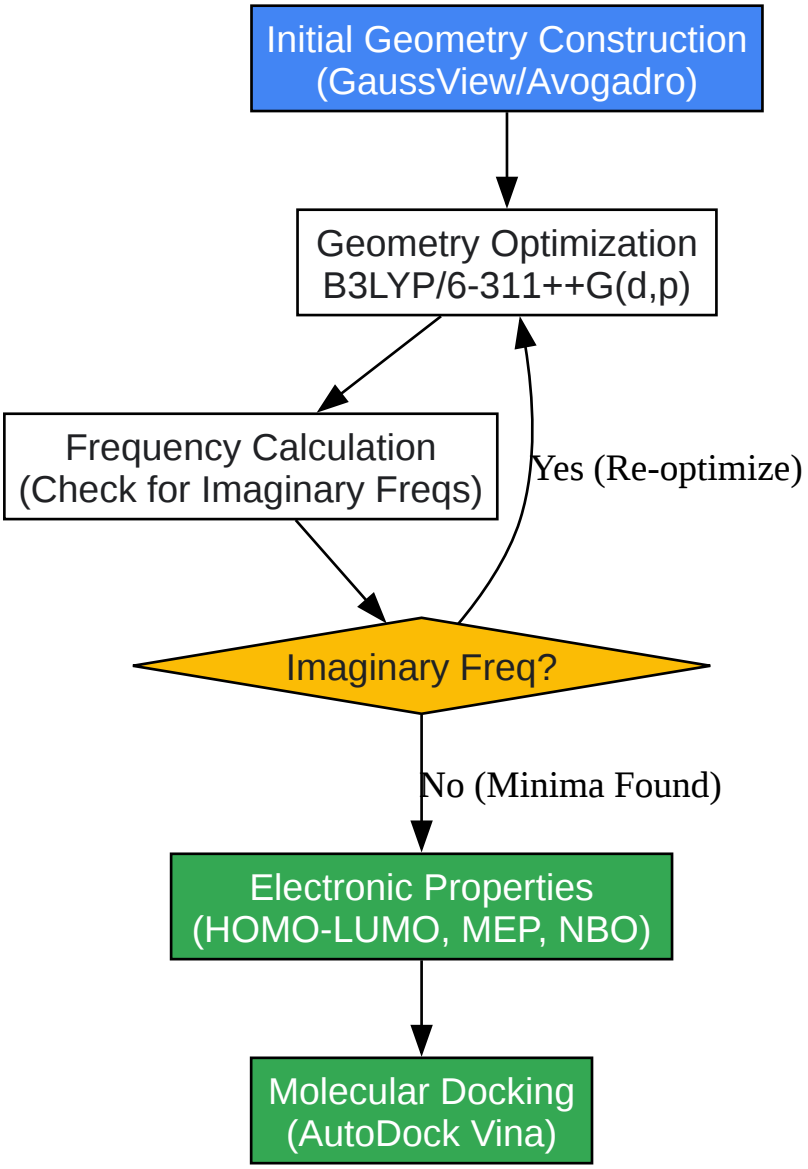


Figure 2: Standardized Computational Workflow for 6-Cl-4-HQC Analysis

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Electronic Properties & Reactivity Descriptors

Understanding the electronic distribution is vital for predicting how 6-Cl-4-HQC interacts with biological targets (enzymes/receptors).

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is a direct indicator of chemical stability (Hardness/Softness).

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- HOMO: Localized primarily on the quinolone rings and the chlorine lone pairs (π-donor character).
- LUMO: Distributed over the carboxyl group and the pyridone ring (π-acceptor character).
- Prediction: The presence of the electron-withdrawing Chlorine (C6) and Carboxyl (C3) groups stabilizes the HOMO, leading to a larger energy gap compared to unsubstituted quinoline. This suggests 6-Cl-4-HQC is a "hard" molecule, implying high kinetic stability and low polarizability.

Molecular Electrostatic Potential (MEP)

The MEP map identifies sites for non-covalent interactions (hydrogen bonding/electrostatics) during drug-receptor binding.

Region	Potential	Chemical Feature	Interaction Role
Red (Negative)	High Electron Density	Carbonyl Oxygens (C4=O, COOH)	H-Bond Acceptor
Blue (Positive)	Low Electron Density	NH Proton, COOH Proton	H-Bond Donor
Green (Neutral)	Hydrophobic	Chloro-substituted Benzene Ring	Pi-Pi Stacking / Hydrophobic Pocket

Vibrational Spectroscopy (IR/Raman)[5][6]

Theoretical frequency calculations (scaled by ~0.961 for B3LYP) allow for the precise assignment of experimental IR bands.

Key Diagnostic Bands

- O-H Stretching (COOH): A broad, intense band predicted around 3000–3200 cm^{-1}. The broadening is due to the strong intramolecular H-bond with the C4-carbonyl.
- C=O Stretching (Ketone vs Acid):
  - Acid C=O:[7] ~1720–1750 cm^{-1}.

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- Quinolone C=O: ~1620–1650 cm^{-1}. This is lower than typical ketones due to conjugation with the NH group (amide character).

- C-Cl Stretching: A distinct fingerprint band at 600–750 cm^{-1}. The heavy chlorine atom creates a low-frequency mode that is highly coupled with ring deformation.

Pharmacological Potential: In Silico Docking[8][9][10]

The **6-chloro-4-hydroxyquinoline-3-carboxylic acid** scaffold acts as a bioisostere for several established antibiotics (fluoroquinolones).

Target Selection

Based on the structural homology to Ciprofloxacin and Quinolone antibiotics, the primary biological targets for theoretical docking studies are:

- DNA Gyrase (Subunit B): The primary target for antibacterial activity. The 3-COOH and 4-oxo groups are critical for binding Mg^{2+} ions in the active site.

- Plasmodium Lactate Dehydrogenase (PfLDH): A target for antimalarial activity. The quinoline core mimics the NADH cofactor or binds to the substrate pocket.

Binding Mechanism

Docking simulations (e.g., using AutoDock Vina) typically reveal the following interaction modes:

- Mg^{2+} Water Bridge: The 3-carboxyl and 4-oxo groups chelate the Magnesium ion essential for DNA Gyrase function.

- Pi-Stacking: The planar quinoline ring intercalates between DNA base pairs or stacks against aromatic residues (e.g., Tyr, Phe) in the receptor pocket.

- Halogen Bonding: The Chlorine atom at position 6 often occupies a hydrophobic pocket, potentially forming halogen bonds with backbone carbonyls.

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Conclusion

Theoretical studies of **6-Chloro-4-hydroxyquinoline-3-carboxylic acid** confirm that it exists predominantly as the 4-oxo-1,4-dihydroquinoline tautomer, stabilized by a robust intramolecular hydrogen bond. Its electronic profile suggests a stable, hard electrophile capable of specific bidentate chelation. These properties make it a highly viable scaffold for structure-based drug design, particularly where metal-ion bridging (as in DNA Gyrase inhibition) is a required mechanism of action.

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